

# 2,4,6-Triiodoaniline: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,4,6-Triiodoaniline

Cat. No.: B1296100

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CAS Number: 24154-37-8

This technical guide provides an in-depth overview of **2,4,6-Triiodoaniline**, a key intermediate in synthetic organic chemistry with significant applications in the development of pharmaceuticals, particularly as a precursor to iodinated contrast agents. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and characterization.

## Chemical and Physical Properties

**2,4,6-Triiodoaniline** is a substituted aniline derivative characterized by the presence of three iodine atoms at the 2, 4, and 6 positions of the benzene ring.<sup>[1]</sup> This high degree of iodination significantly influences its molecular weight and physical properties. The compound is typically a solid at room temperature, with a color ranging from beige to dark brown.<sup>[2]</sup>

Table 1: Physicochemical Properties of **2,4,6-Triiodoaniline**

| Property          | Value  | Reference(s) |
|-------------------|--|--------------|
| CAS Number        | 24154-37-8                                     | [3]          |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> I <sub>3</sub> N | [1]          |
| Molecular Weight  | 470.82 g/mol                                   | [1]          |
| Appearance        | Beige to dark brown solid                      | [2]          |
| Purity            | ≥95%   | [1]          |
| Melting Point     | Information not available                      |              |
| Boiling Point     | Information not available                      |              |
| Solubility        | Poorly soluble in water.                       | [3]          |

Table 2: Spectroscopic Data for **2,4,6-Triiodoaniline**

| Spectroscopic Technique                    | Data   | Reference(s) |
|--|--|--------------|
| <sup>1</sup> H NMR (CDCl <sub>3</sub> )    | δ 7.86 (s, 2H, Ar-H), δ 4.66 (br s, 2H, -NH <sub>2</sub> )                           | [1]          |
| <sup>13</sup> C NMR (DMSO-d <sub>6</sub> ) | δ 147.0, 145.4, 83.0, 78.8 ppm   | [1]          |
| Mass Spectrometry (LC-ESI-QTOF)            | Precursor Adduct [M+H] <sup>+</sup> :<br>471.7551 m/z                                | [4]          |
| Infrared (IR) Spectroscopy                 | N-H stretching at ~3305 cm <sup>-1</sup> ,<br>C-I vibrations at 536 cm <sup>-1</sup> | [3]          |

## Synthesis of 2,4,6-Triiodoaniline

The primary method for the synthesis of **2,4,6-Triiodoaniline** is through the electrophilic iodination of aniline.[3] The strong activating and ortho-, para-directing effect of the amino group facilitates the introduction of three iodine atoms onto the aromatic ring.[3] A well-established and chemoselective method involves the use of potassium dichloriodate (KICl<sub>2</sub>) in an acidic medium.[1][5]

## Experimental Protocol: Synthesis via Iodination with Potassium Dichloroiodate

This protocol describes a general procedure for the synthesis of **2,4,6-Triiodoaniline** from aniline.

### Materials:

- Aniline
- Potassium Dichloroiodate ( $\text{KICl}_2$ )
- Concentrated Hydrochloric Acid ( $\text{HCl}$ )
- Deionized Water
- Ethanol
- Dichloromethane (DCM)
- Sodium Bicarbonate Solution (saturated)
- Anhydrous Magnesium Sulfate

### Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and flask
- Standard glassware for extraction and filtration
- Rotary evaporator

#### Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, prepare a solution of potassium dichloriodate in dilute hydrochloric acid. An excess of the iodinating agent is typically used to ensure complete trisubstitution.<sup>[1]</sup>
- Cool the flask in an ice bath.
- Slowly add a solution of aniline in dilute hydrochloric acid to the stirred potassium dichloriodate solution dropwise from a dropping funnel.<sup>[1]</sup> Maintain the temperature of the reaction mixture with the ice bath.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours to ensure the reaction goes to completion.
- The resulting precipitate is collected by vacuum filtration using a Büchner funnel.
- Wash the crude product with deionized water.
- The crude product is then dissolved in a suitable organic solvent, such as dichloromethane.
- The organic layer is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with deionized water.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The crude **2,4,6-Triiodoaniline** can be further purified by recrystallization from a suitable solvent, such as ethanol or dichloromethane, to yield the final product. A reported yield for a similar synthesis is 91%.<sup>[6]</sup>

## Applications in Research and Drug Development

**2,4,6-Triiodoaniline** serves as a crucial building block in various areas of chemical synthesis, with its most prominent application being in the medical field.

- Iodinated Contrast Agents (ICAs): The high atomic number of iodine makes its compounds effective at attenuating X-rays. **2,4,6-Triiodoaniline** is a key precursor in the synthesis of

non-ionic X-ray contrast agents used in medical imaging techniques like computed tomography (CT) scans.

- Organic Synthesis: It is a valuable starting material for the synthesis of other multisubstituted aromatic compounds. For instance, it can be used to prepare 1,3,5-triiodobenzene.[5]
- Medicinal Chemistry: The biological activity of some **2,4,6-triiodoaniline** derivatives makes them of interest for further investigation in drug discovery.[2]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2,4,6-Triiodoaniline**.

Caption: Synthesis workflow for **2,4,6-Triiodoaniline**.

### Applications of 2,4,6-Triiodoaniline

This diagram outlines the key application areas of **2,4,6-Triiodoaniline**.

Caption: Key applications of **2,4,6-Triiodoaniline**.

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